

# Navigating the Disposal of H100: A Guide for Laboratory Professionals

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The responsible disposal of laboratory materials is a critical component of ensuring a safe and compliant research environment. The designation "H100" can refer to a range of products, from high-performance computing components to various chemical formulations. This guide provides essential safety and logistical information for the proper disposal of two prominent "H100" products encountered in research and development settings: the NVIDIA H100 Tensor Core GPU and chemical products bearing the "H100" label.

## **Disposal of NVIDIA H100 GPUs**

The NVIDIA **H100** GPU is a powerful computational tool used in data-intensive research. As with all electronic waste (e-waste), proper disposal is crucial to prevent environmental contamination and ensure data security.[1] Improper disposal can lead to the release of heavy metals and other toxic substances.[1]

Key Disposal Considerations for NVIDIA **H100** GPUs:

- Data Sanitization: Before disposal, it is imperative to securely erase any sensitive data that
  may have been processed or stored in the system containing the GPU.[1]
- Manufacturer and Supplier Programs: Check with NVIDIA or your supplier for any take-back or recycling programs for enterprise-grade hardware.[1]
- Certified E-Waste Recycling: Utilize a certified e-waste recycler that specializes in highperformance computing components. Look for certifications such as R2 (Responsible

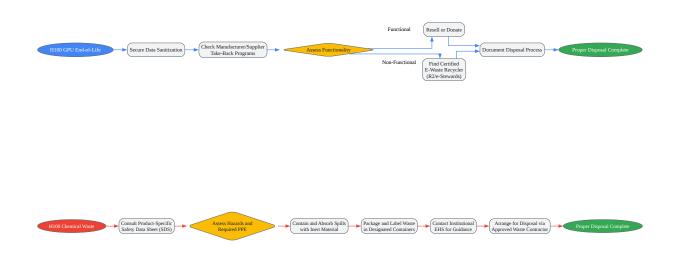


Recycling) or e-Stewards to ensure environmentally sound management.[1]

 Documentation: Maintain detailed records of the disposal process, including the date, method, and recycling facility used, for compliance and auditing purposes.

### Alternative End-of-Life Options:

If the GPU is still functional, consider reselling it on the secondary market or donating it to educational or research institutions to extend its usable life.[1]



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## References

 1. How do I properly dispose of an old or replaced H100 or A100 GPU? - Massed Compute [massedcompute.com]







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